

High-Resolution NMR Characterization of Spirooxindole Scaffolds: Protocols for Stereochemical Assignment

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Compound of Interest

Compound Name: 4'-Methoxyspiro[cyclopentane-1,3'-indolin]-2'-one

CAS No.: 93831-00-6

Cat. No.: B1512988

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Executive Summary

Spirooxindoles represent a privileged scaffold in drug discovery, serving as the core structure for numerous anticancer (e.g., MDM2 inhibitors) and antimicrobial agents. However, their structural rigidity and the presence of a quaternary spiro-carbon (C-3) present unique characterization challenges. The lack of protons on the spiro-center breaks the spin system, making 2D NMR essential for establishing connectivity.

This guide provides a definitive protocol for the complete structural and stereochemical assignment of spirooxindole derivatives. It prioritizes the identification of the "silent" quaternary spiro-carbon and the determination of relative stereochemistry via NOE correlations.

Sample Preparation & Solvent Selection

The choice of solvent is the single most critical variable in spirooxindole analysis due to the prevalence of amide/lactam functionalities which participate in strong intermolecular hydrogen

bonding.

Solvent Selection Matrix

Solvent	Suitability	Rationale & Causality
DMSO-d6	Preferred	Solubility: Dissolves rigid, polar spiro-scaffolds effectively. Exchangeable Protons: Slows chemical exchange, sharpening the critical Indole N-H signal (10-11 ppm), which is a key anchor for NOE studies.
CDCl3	Secondary	Resolution: Offers better resolution for aliphatic protons on the fused ring. Risk: Often leads to broad or invisible N-H signals; poor solubility for highly polar derivatives.
Acetone-d6	Alternative	Useful if DMSO peaks (2.50 ppm) overlap with key aliphatic signals of the spiro-fused ring.

Preparation Protocol

- Mass: Use 5–10 mg for ^1H NMR and 20–30 mg for $^{13}\text{C}/2\text{D}$ NMR.
- Tube: Use 5mm high-precision tubes (camber $< 1\mu\text{m}$) to minimize shimming artifacts, essential for resolving diastereotopic protons.
- Filtration: Filter solution through a cotton plug in a glass pipette to remove micro-particulates which cause line broadening.

^1H NMR Analysis: The Fingerprint Regions

In spirooxindoles, the ^1H NMR spectrum is defined by three distinct zones.

Zone A: The Downfield Anchor (10.0 – 11.5 ppm)

- Signal: The Oxindole N-H.
- Diagnostic Value: Appears as a singlet (in DMSO-d6).[1] Its chemical shift is sensitive to electronic effects on the benzene ring.
- Validation: Add one drop of D2O. The signal should disappear. If it remains, it is not the N-H.

Zone B: The Aromatic Region (6.5 – 8.0 ppm)

- Pattern: Typically 4 protons (H-4, H-5, H-6, H-7).[2]
- Key Correlation: H-4 (the doublet closest to the spiro center) is magnetically deshielded by the carbonyl anisotropy and is crucial for HMBC correlations to the spiro carbon.

Zone C: The Spiro-Fused Aliphatic Region (1.5 – 5.0 ppm)

- Complexity: Protons on the fused ring (e.g., pyrrolidine, pyrrolizidine) are diastereotopic due to the chiral spiro center.
- Observation: Expect complex multiplets rather than clean triplets/quartets.
- Action: High-field (600 MHz+) is recommended to resolve these multiplets.

¹³C NMR Analysis: The "Smoking Gun"[3]

The quaternary spiro-carbon (C-3) is the structural pivot point. It does not show a signal in DEPT-135, making it distinguishable from CH and CH₂ groups.

Characteristic Chemical Shifts[1][2][3][4][5][6]

Carbon Type	Shift Range (ppm)	Notes
C-2 (Amide Carbonyl)	170 – 180	Deshielded; distinct from ketone carbonyls (if present).
C-3 (Spiro Quaternary)	60 – 75	The Diagnostic Peak. Shift varies by ring size (e.g., cyclopropane fusions shift upfield to ~30-40 ppm).
Aromatic Carbons	108 – 145	C-3a and C-7a (bridgeheads) are quaternary.
Fused Ring Carbons	25 – 65	Aliphatic carbons of the fused heterocycle.

Advanced Structural Assignment (2D NMR)

HMBC: Bridging the Gap

Because the spiro-carbon (C-3) has no attached protons, HMBC (Heteronuclear Multiple Bond Correlation) is the only way to prove the spiro-connectivity.

- Target Interaction: Look for a strong 3-bond coupling () between the Indole H-4 proton and the Spiro C-3 carbon.
- Secondary Interaction: Look for coupling between the protons of the fused ring (e.g., H-1' of pyrrolidine) and the Oxindole Carbonyl (C-2).

NOESY: Solving Stereochemistry

Spiro-synthesis often yields diastereomers. Bioactivity usually depends on a specific spatial arrangement (e.g., the fused ring substituents relative to the oxindole carbonyl).

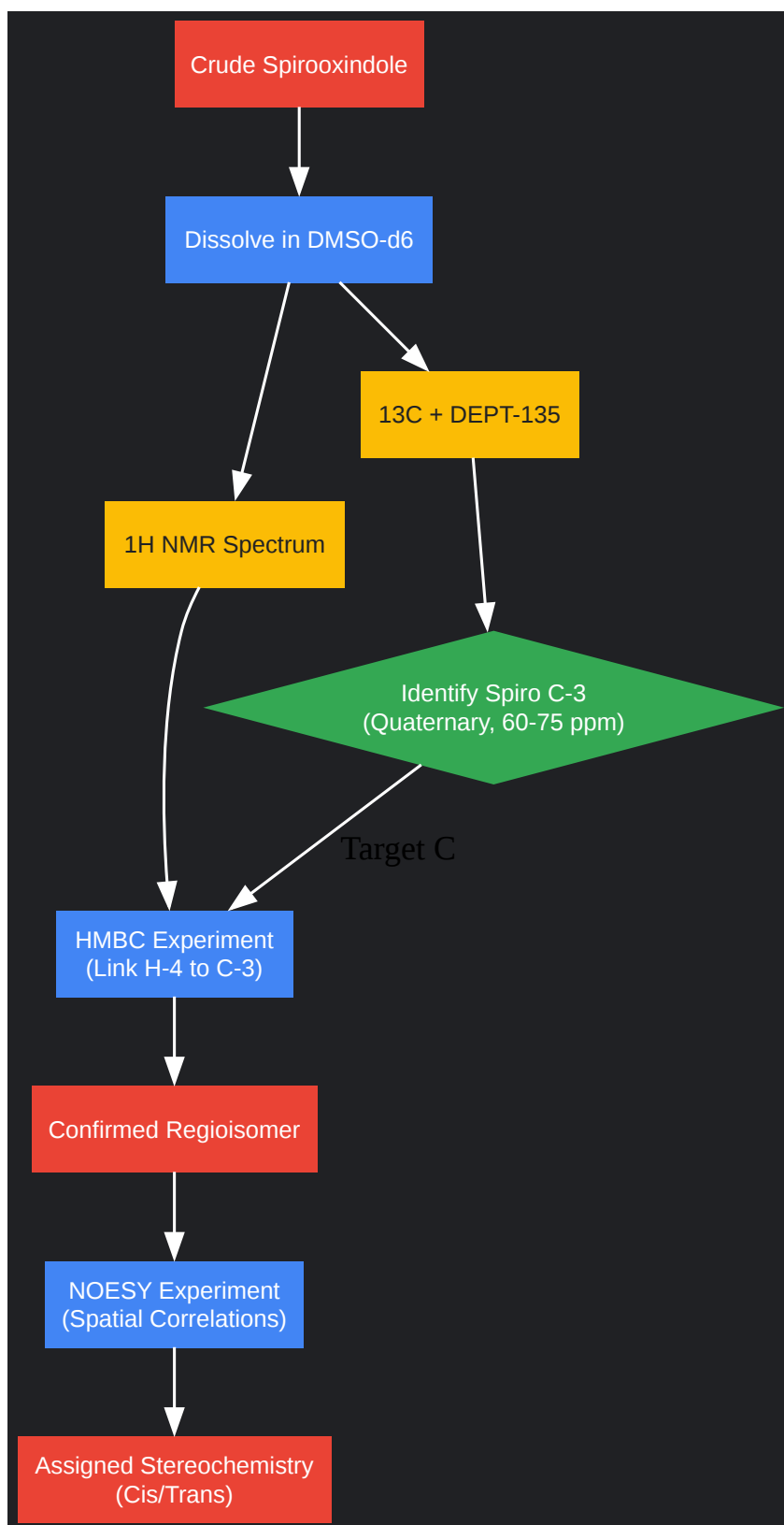
- The "Face" Test:
 - Cis-Interaction: If the N-H proton shows an NOE correlation to a proton on the fused ring (e.g., H-2'), those groups are on the same face of the spiro-junction.

- Trans-Interaction: Absence of NOE suggests they are on opposite faces (confirm with ROESY if MW is 1000-2000 Da to avoid the "zero-crossing" NOE null).

Logic Flow & Visualization

Diagram 1: Assignment Workflow

This diagram illustrates the logical progression from raw data to structural proof.

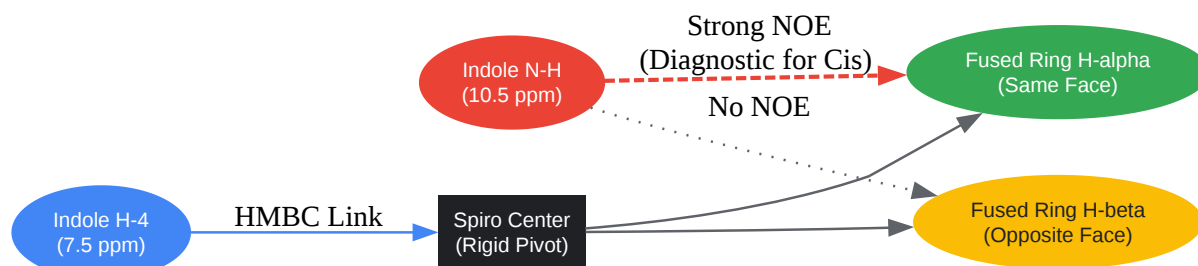


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Caption: Logical workflow for the structural elucidation of spirooxindole derivatives, prioritizing the identification of the quaternary center.

Diagram 2: Stereochemical NOE Mapping

This diagram visualizes the critical spatial correlations required to distinguish diastereomers.



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Caption: Critical NOE correlations. A strong interaction between the Indole N-H and the fused ring proton confirms they reside on the same face of the spiro-junction.

Experimental Protocol

Instrument Settings (600 MHz Base Frequency)

1. ¹³C NMR (Direct Excitation)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1):2.0 – 3.0 seconds.
 - Reasoning: Quaternary carbons (C-3, C=O) have long T1 relaxation times. Short D1 leads to signal saturation and loss of the spiro-carbon peak.
- Scans (NS): Minimum 1024 (for 20mg sample).
- Spectral Width: 240 ppm (to capture C=O up to 180 ppm).

2. HMBC (Long Range)

- Optimization: Set for long-range coupling constant () of 8 Hz.
- Scans: 16 – 32 per increment.
- Increments: 256 (for high resolution in F1 dimension).

3. NOESY (Phase Sensitive)

- Mixing Time (D8): 300 – 500 ms.
 - Reasoning: Spirooxindoles are small-to-medium molecules (MW < 500). 300ms captures the positive NOE effect without excessive spin diffusion.
- Relaxation Delay: 2.0 seconds.

References

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